TC-E 5001 supplier and purchasing information

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Compound of Interest

Compound Name:	*TC-E 5001*
Cat. No.:	*B15544644*

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TC-E 5001: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **TC-E 5001**, a potent inhibitor of the Wnt signaling pathway. The document details its mechanism of action, provides supplier and purchasing information, and outlines key experimental protocols.

Core Properties and Mechanism of Action

TC-E 5001 is a small molecule that functions as a dual inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2), members of the poly(ADP-ribose) polymerase (PARP) family of enzymes.[1] By inhibiting these enzymes, **TC-E 5001** plays a crucial role in the regulation of the canonical Wnt signaling pathway, a critical pathway in embryonic development and cancer.[2][3]

The primary mechanism of **TC-E 5001** involves the stabilization of Axin2, a key scaffolding protein in the β-catenin destruction complex.[1][4] Tankyrases normally mediate the poly(ADP-ribosyl)ation (PARsylation) of Axin, marking it for ubiquitination and subsequent degradation by the proteasome.[5] By inhibiting tankyrase activity, **TC-E 5001** prevents Axin degradation, leading to the stabilization of the destruction complex. This complex then phosphorylates β-catenin, targeting it for degradation and thereby preventing its accumulation and translocation

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to the nucleus.[3][5] The downstream effect is the inhibition of the transcription of Wnt target genes, which are often implicated in cell proliferation and survival in various cancers.[6]

Supplier and Purchasing Information

TC-E 5001 is available for research purposes from several chemical suppliers. The following table summarizes purchasing information from prominent vendors.

Supplier	Catalog Number	Quantity	Purity	CAS Number
Tocris Bioscience	5049	10 mg, 50 mg	≥98% (HPLC)	865565-29-3
TargetMol	T23428	5 mg, 10 mg, 50 mg, 100 mg	99.86%	865565-29-3
MedChemExpress	HY-18663	10 mM*1 mL, 5 mg, 10 mg, 50 mg, 100 mg	99.86%	865565-29-3

Quantitative Data

The following table summarizes the key quantitative data for **TC-E 5001**'s biological activity.

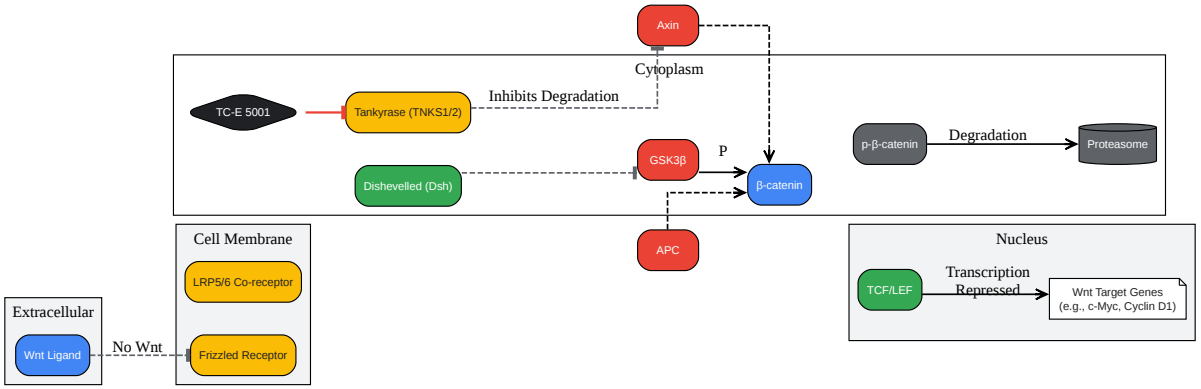
Target	Assay	Value	Reference
TNKS1	Kd	79 nM	[1]
TNKS2	Kd	28 nM	[1]
TNKS2	IC50	33 nM	[1]
Wnt/β-catenin signaling (HEK293 cells)	IC50	picomolar range	[7]
Axin2 stabilization	IC50	0.709 μM	[1]
Super TopFlash (STF) reporter assay	IC50	0.215 μM	[1]

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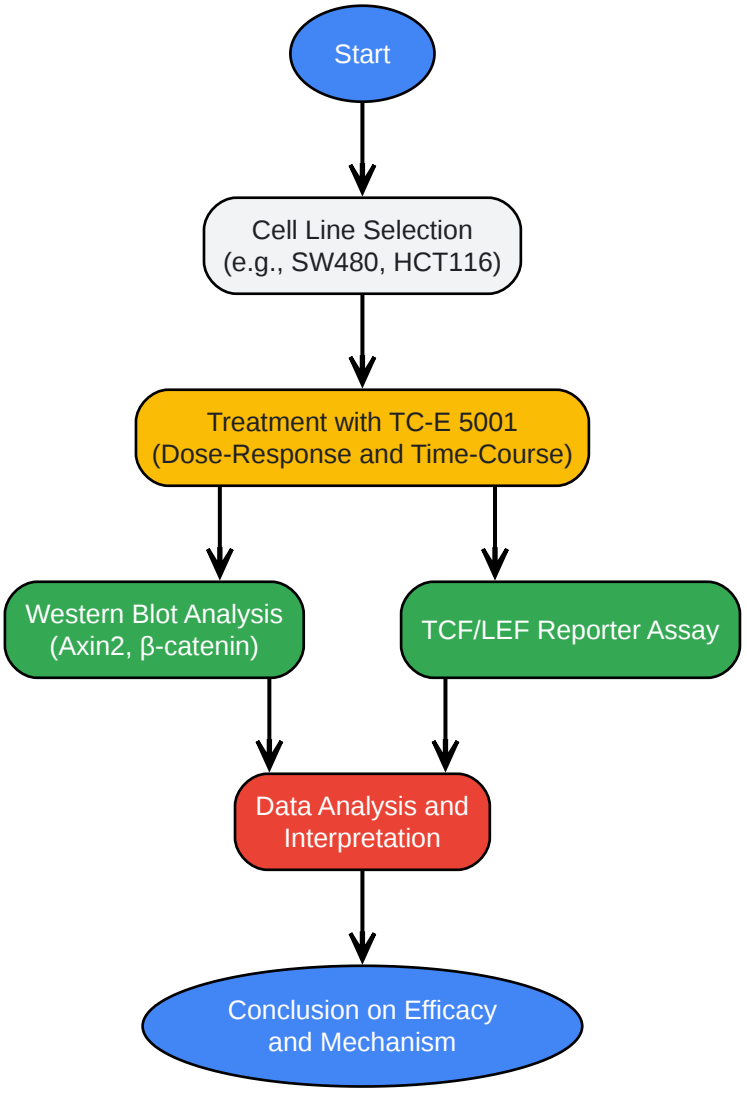
Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of **TC-E 5001** within the canonical Wnt signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Inhibition of Wnt signaling and cancer stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. onclive.com [onclive.com]

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- 4. AXIN2 is a non-redundant regulator of AXIN1 stability and β-catenin in colorectal cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Wnt signaling in cancer: therapeutic targeting of Wnt signaling beyond β-catenin and the destruction complex - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Inhibition of nuclear Wnt signalling: challenges of an elusive target for cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Development of a 1,2,4-Triazole-Based Lead Tankyrase Inhibitor: Part II - PMC [pmc.ncbi.nlm.nih.gov]
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